

"6-Acetoxy-2H-pyran-3(6H)-one" CAS number lookup

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Compound of Interest

Compound Name: 6-Acetoxy-2H-pyran-3(6H)-one

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Technical Guide: 6-Acetoxy-2H-pyran-3(6H)-one

CAS Number: 62644-49-9

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-Acetoxy-2H-pyran-3(6H)-one**, a heterocyclic organic compound of interest in synthetic chemistry and drug discovery. This document details its chemical and physical properties, provides a representative experimental protocol for the synthesis of structurally related compounds, and explores the potential biological activities of the broader pyranone class.

Chemical and Physical Properties

6-Acetoxy-2H-pyran-3(6H)-one, with the IUPAC name (5-oxo-2H-pyran-2-yl) acetate, is a member of the pyranone family. While extensive experimental data for this specific molecule is limited in publicly available literature, its fundamental properties have been computed and are summarized in the table below.

Property	Value	Source
CAS Number	62644-49-9	PubChem
Molecular Formula	C ₇ H ₈ O ₄	PubChem
Molecular Weight	156.14 g/mol	PubChem
IUPAC Name	(5-oxo-2H-pyran-2-yl) acetate	PubChem
InChI Key	JJVMFCRCFSJODB-UHFFFAOYSA-N	PubChem
SMILES	<chem>CC(=O)OC1C=CC(=O)CO1</chem>	PubChem

Synthesis and Experimental Protocols

Detailed experimental protocols for the direct synthesis of **6-Acetoxy-2H-pyran-3(6H)-one** are not readily available in the surveyed literature. However, the synthesis of structurally similar and biologically relevant 2-alkoxy-2H-pyran-3(6H)-ones has been described in detail. The following protocol is adapted from a method for the synthesis of these related compounds, which utilizes a 2-acetoxy pyran derivative as a key precursor. This serves as a valuable reference for researchers aiming to synthesize pyranones of this class.

Representative Synthesis of 2-Alkoxy-2H-pyran-3(6H)-ones from a 2-Acetoxy Precursor

This protocol describes a tin(IV) chloride-promoted glycosylation and rearrangement of 2-acetoxy-3,4-di-O-acetyl-D-xylal to yield optically active 2-alkoxy-2H-pyran-3(6H)-ones.^[1]

Materials:

- 2-acetoxy-3,4-di-O-acetyl-D-xylal (precursor)
- Anhydrous alcohol (e.g., methanol, ethanol, or a chiral alcohol like (R)- or (S)-2-octanol)
- Tin(IV) chloride (SnCl₄)
- Anhydrous dichloromethane (CH₂Cl₂)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution

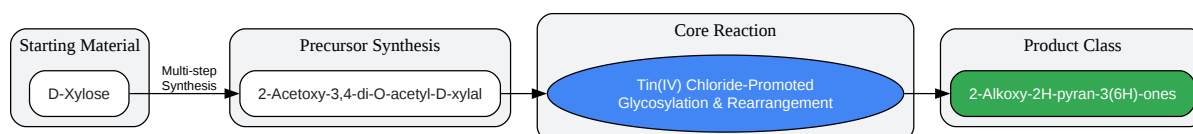
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane-ethyl acetate mixtures)

Procedure:

- Preparation of the Precursor: The starting material, 2-acetoxy-3,4-di-O-acetyl-D-xylal, is typically prepared from D-xylose.^[1]
- Reaction Setup: In a flame-dried, two-necked round-bottom flask equipped with a magnetic stirrer and a nitrogen inlet, dissolve the 2-acetoxy-3,4-di-O-acetyl-D-xylal in anhydrous dichloromethane.
- Addition of Alcohol: To this solution, add the desired anhydrous alcohol (typically 1.5 to 2.0 equivalents).
- Initiation of Reaction: Cool the reaction mixture to 0°C using an ice bath. Slowly add a solution of tin(IV) chloride in anhydrous dichloromethane dropwise to the stirred reaction mixture.
- Reaction Monitoring: Allow the reaction to proceed at 0°C and monitor its progress by thin-layer chromatography (TLC).
- Workup: Upon completion, quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate. Separate the organic layer, and extract the aqueous layer with dichloromethane. Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Purification: Filter the drying agent and concentrate the filtrate under reduced pressure. Purify the resulting crude product by silica gel column chromatography using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexane) to yield the desired 2-alkoxy-2H-pyran-3(6H)-one.

Synthetic Workflow Visualization

The following diagram illustrates the general synthetic pathway for the preparation of 2-alkoxy-2H-pyran-3(6H)-ones, which is analogous to a potential synthesis of the title compound.



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Caption: Synthetic workflow for related pyranones.

Potential Biological Activities and Applications

While specific biological studies on **6-Acetoxy-2H-pyran-3(6H)-one** are not prominent in the literature, the pyranone scaffold is a well-recognized pharmacophore present in numerous natural products and synthetic compounds with diverse biological activities. Research into various pyran and pyranone derivatives has revealed several areas of therapeutic interest.

- **Antimicrobial and Anti-biofilm Activity:** Derivatives of 2H-pyran-2-one have been investigated as quorum sensing inhibitors in bacteria such as *Pseudomonas aeruginosa*.^[2] By interfering with bacterial cell-to-cell communication, these compounds can inhibit biofilm formation, a key factor in chronic infections and antibiotic resistance.^[3] Some studies have shown that 3-hydroxy-6-methyl-4H-pyran-4-one derivatives can act as potent biofilm inhibitors.^[3]
- **Antiviral and Anti-inflammatory Properties:** The pyran moiety is a core component of various compounds exhibiting antiviral and anti-inflammatory effects.^[4]
- **Neuroprotective Effects:** Certain pyran-based compounds have been explored for their potential in treating neurodegenerative diseases like Alzheimer's.^[4] They may exert their effects through mechanisms such as the inhibition of cholinesterases.^[4]

The diverse reactivity of the pyranone ring, characterized by electrophilic and nucleophilic centers, makes it a versatile template for the synthesis of complex molecules, including

monosaccharides and other biologically active natural products.[5] The development of novel synthetic routes to functionalized pyranones, such as the one described, is crucial for further exploring the therapeutic potential of this class of compounds.

Conclusion

6-Acetoxy-2H-pyran-3(6H)-one is a pyranone derivative with potential for further investigation in medicinal chemistry and organic synthesis. While detailed experimental data for this specific compound is sparse, the established synthetic methodologies for structurally related pyranones provide a solid foundation for its preparation and study. The broad spectrum of biological activities associated with the pyranone core suggests that **6-Acetoxy-2H-pyran-3(6H)-one** and its derivatives could be valuable leads in the development of new therapeutic agents. Further research is warranted to fully elucidate the chemical reactivity and biological profile of this compound.

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